

Personal protective equipment for handling Ethyl 2-(4-bromo-2-nitrophenyl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(4-bromo-2-nitrophenyl)acetate

Cat. No.: B1324325

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Essential Safety and Handling Guide for Ethyl 2-(4-bromo-2-nitrophenyl)acetate

This guide provides crucial safety and logistical information for the handling and disposal of **Ethyl 2-(4-bromo-2-nitrophenyl)acetate**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is vital for ensuring personal safety and minimizing environmental impact.

Chemical Profile:

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ BrNO ₄	[1] [2]
Molecular Weight	288.09 g/mol	[1] [2]
Appearance	Off-white solid (based on similar compounds)	[3]
CAS Number	199328-35-3	[1]

Hazard Identification and Precautionary Measures

While a specific Safety Data Sheet (SDS) for **Ethyl 2-(4-bromo-2-nitrophenyl)acetate** is not readily available, data from structurally similar compounds such as 4-Nitrophenyl bromoacetate and Ethyl 2-bromo-(4-bromophenyl)acetate suggest the following potential hazards and precautionary measures.

Potential Hazards:

- Skin Irritation: May cause skin irritation.[3]
- Serious Eye Irritation: May cause serious eye irritation.[3]
- Respiratory Irritation: May cause respiratory irritation.[3]
- Moisture Sensitive: The compound may be sensitive to moisture.[3]

Signal Word: Warning[3]

Hazard Statements:

- H315 - Causes skin irritation.[3]
- H319 - Causes serious eye irritation.[3]
- H335 - May cause respiratory irritation.[3]

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
 - P264: Wash face, hands, and any exposed skin thoroughly after handling.[3]
 - P271: Use only outdoors or in a well-ventilated area.[3]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- Response:

- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P312: Call a POISON CENTER or doctor if you feel unwell.[3]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[3]
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[3]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is crucial for the safe handling of this compound. The selection of appropriate PPE depends on the specific procedures being performed and the potential for exposure.

Body Part	Recommended Protection	Specifications/Standards
Eyes/Face	Safety goggles and a face shield if there is a risk of splashing.	Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166. [4] [5]
Hands	Chemical-resistant gloves. Nitrile or butyl rubber gloves are recommended.	Inspect gloves for any signs of degradation or perforation before each use. [6] [7]
Body	A flame-resistant lab coat worn over long-sleeved clothing and full-length pants. A chemical-resistant apron should be worn when handling larger quantities.	Lab coats should be kept buttoned. [8]
Respiratory	A NIOSH/MSHA-approved respirator is recommended if dust is generated or if working outside of a certified chemical fume hood.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. [5]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential to minimize exposure and ensure safe handling.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[\[5\]](#)
- All work with the solid compound and its solutions must be conducted in a certified chemical fume hood to ensure adequate ventilation.[\[5\]](#)
- Gather all necessary PPE and inspect it for integrity.
- Have appropriate spill cleanup materials readily available.

2. Handling:

- When handling the solid material, avoid the formation of dust.[5]
- Use anti-static weigh paper and a spatula for transfers.[8]
- If preparing a solution, slowly add the solid to the solvent in a suitable container within the fume hood.
- Keep the container tightly closed when not in use.[5]

3. Post-Handling:

- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in the laboratory area.[5]

In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[3]
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[3]
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a physician or poison control center immediately.[4]

Disposal Plan

Proper disposal of **Ethyl 2-(4-bromo-2-nitrophenyl)acetate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Classification:

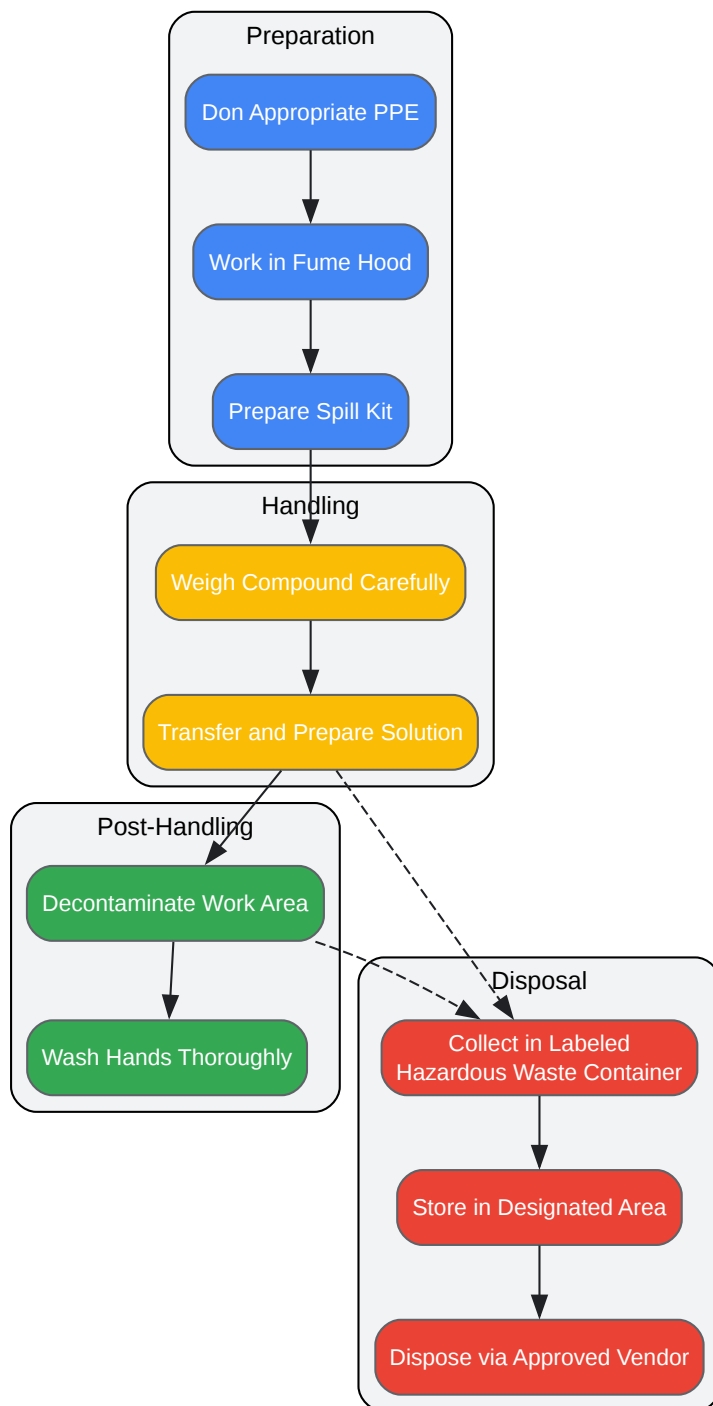
- This waste is classified as hazardous.[3]

Procedure:

- Segregation: All waste contaminated with this compound, including excess reagent, reaction mixtures, and contaminated materials (e.g., gloves, paper towels), must be collected in a designated hazardous waste container.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**Ethyl 2-(4-bromo-2-nitrophenyl)acetate**".
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials. The container must be kept tightly closed.[3]
- Disposal: Dispose of the hazardous waste through an approved waste disposal plant, following all local, regional, and national regulations.[3]

Workflow for Safe Handling and Disposal

Workflow for Safe Handling of Ethyl 2-(4-bromo-2-nitrophenyl)acetate

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